

# Essential Guide to the Safe Disposal of Ivaltinostat Formic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ivaltinostat formic

Cat. No.: B8201730

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential, step-by-step procedures for the safe disposal of **Ivaltinostat formic** acid, a potent pan-HDAC inhibitor. While a safety data sheet (SDS) for **Ivaltinostat formic** acid from one supplier suggests it is not a hazardous substance, it is crucial to recognize that it is a salt of Ivaltinostat and formic acid. Formic acid itself is a hazardous material, being flammable, corrosive, and toxic if inhaled or swallowed<sup>[1][2][3][4]</sup>. Therefore, the disposal procedures for **Ivaltinostat formic** acid should align with the more stringent guidelines for formic acid to ensure maximum safety.

## Chemical and Physical Properties

A summary of the relevant quantitative data for the components of **Ivaltinostat formic** acid is provided below for easy reference. Understanding these properties is the first step in safe handling and disposal.

Property	Ivaltinostat Formic Acid	Formic Acid
Molecular Formula	C <sub>25</sub> H <sub>35</sub> N <sub>3</sub> O <sub>6</sub>	HCOOH
Molecular Weight	473.56 g/mol	46.03 g/mol
Appearance	Not specified	Colorless fuming liquid[5]
Boiling Point	Not specified	100-101 °C (212-214 °F)[1]
Melting Point	Not specified	8.2-8.4 °C (46.8-47.1 °F)[1]
Density	Not specified	1.22 g/cm <sup>3</sup> at 25 °C (77 °F)[1]
Flash Point	Not specified	59 °C (138.2 °F)[2]
Solubility	Soluble in PBS, DMSO, PEG300, Tween-80, saline, corn oil[6]	Miscible with water, ether, acetone, ethyl acetate, glycerol, methanol, and ethanol[5]

## Standard Operating Procedure for Disposal

The following protocol outlines the necessary steps for the safe disposal of **Ivaltinostat formic acid**. This procedure is based on the established guidelines for handling and disposing of formic acid and other hazardous laboratory chemicals.

## Personal Protective Equipment (PPE)

Before beginning any disposal procedures, ensure you are wearing the appropriate personal protective equipment to minimize exposure risk.

- **Gloves:** Wear chemical-resistant gloves (e.g., nitrile, minimum thickness 0.11mm with a breakthrough time of at least 8 hours)[7].
- **Eye Protection:** Use tightly fitting safety goggles and a face shield (8-inch minimum)[7].
- **Lab Coat:** A flame-retardant and antistatic lab coat is recommended[1].
- **Respiratory Protection:** If working outside of a chemical fume hood or if there is a risk of aerosol formation, use a NIOSH-approved respirator[2][3].

## Waste Segregation and Collection

Proper segregation of chemical waste is critical to prevent dangerous reactions and ensure compliant disposal.

- **Original Container:** Whenever possible, leave the **Ivaltinostat formic acid** in its original container[1].
- **Hazardous Waste Container:** If transferring is necessary, use a clearly labeled, sealed, and suitable container for hazardous waste. Do not mix with other waste materials[1]. The container should be kept tightly closed in a cool, dry, and well-ventilated area, away from heat and ignition sources[1][8].

## Spill Management

In the event of a spill, immediate and appropriate action is required to contain and clean the area.

- **Evacuate:** Evacuate non-essential personnel from the immediate area[1][8].
- **Ventilate:** Ensure adequate ventilation[8].
- **Containment:** For small spills, absorb the material with an inert, non-combustible absorbent such as earth, sand, or vermiculite[9]. For larger spills, dike the area to prevent spreading[9].
- **Collection:** Carefully collect the absorbed material and place it into a suitable, closed container for disposal as hazardous waste[7][9]. Use non-sparking tools to avoid ignition[1][9].
- **Decontamination:** Clean the affected area thoroughly to remove any residual contamination[9].
- **Environmental Protection:** Do not allow the product to enter drains, sewers, or water courses[1][7][9].

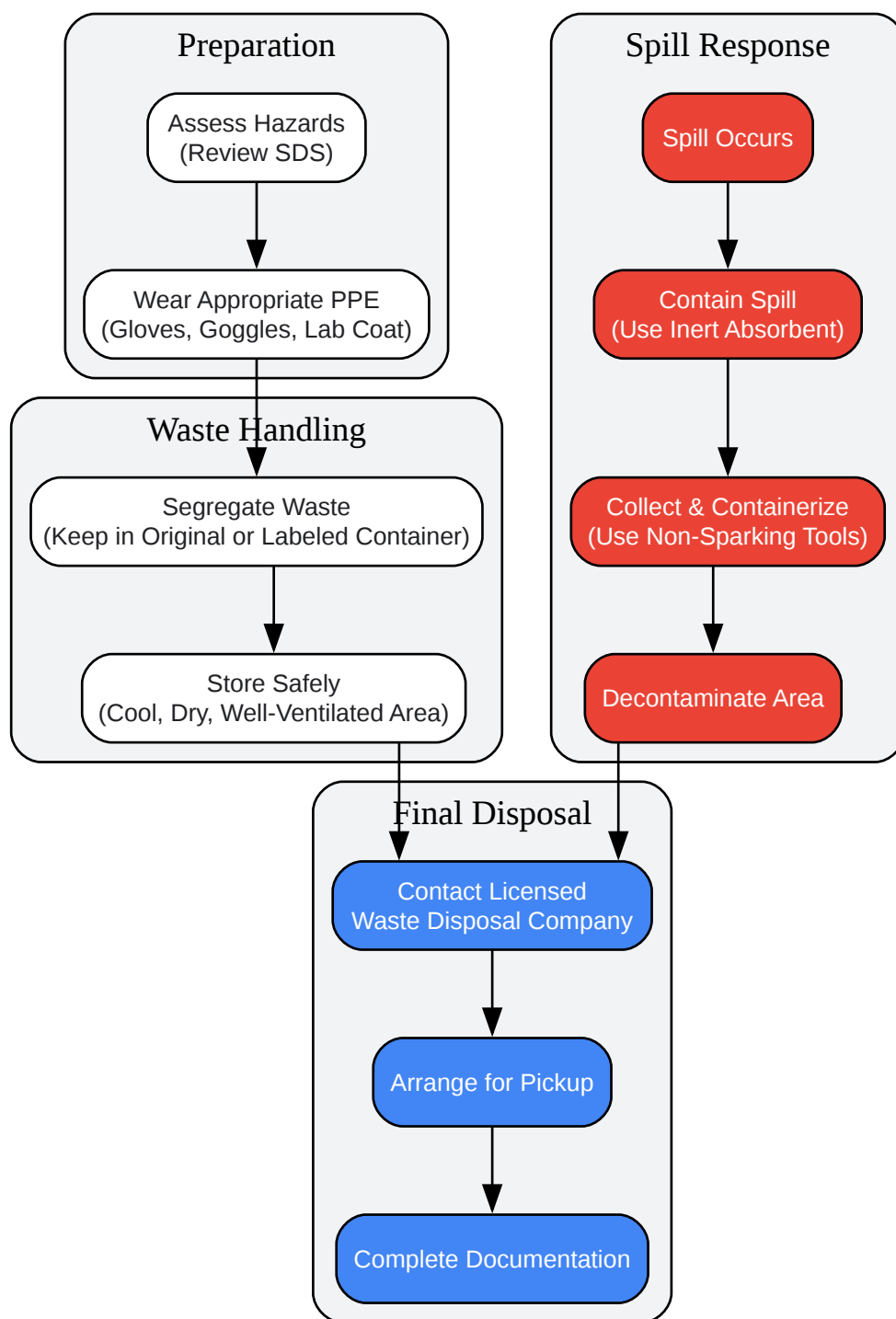
## Final Disposal

The final disposal of **Ivaltinostat formic** acid must be conducted in accordance with all applicable national and local regulations.

- Licensed Disposal Company: Arrange for the collection and disposal of the hazardous waste by a licensed and approved waste disposal company[3][7].
- Documentation: Maintain all necessary documentation regarding the disposal of the hazardous material as required by your institution and local authorities.

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Ivaltinostat formic** acid, from initial preparation to final disposal.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. agilent.com [agilent.com]
- 3. fishersci.com [fishersci.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. Formic acid - Wikipedia [en.wikipedia.org]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. solmedialtd.com [solmedialtd.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. greenfield.com [greenfield.com]
- To cite this document: BenchChem. [Essential Guide to the Safe Disposal of Ivaltinostat Formic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8201730#ivaltinostat-formic-proper-disposal-procedures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)